

Proper Disposal Procedures for Ac-Lys-D-Ala-D-Ala-OH

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Compound of Interest

Compound Name: *Ac-Lys-D-Ala-D-Ala-OH*

Cat. No.: *B1274260*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Ac-Lys-D-Ala-D-Ala-OH** (CAS: 28845-97-8). The following procedures are based on general best practices for non-hazardous laboratory chemicals. It is imperative to consult and adhere to the specific guidelines provided by your institution's Environmental Health & Safety (EHS) department, as local regulations may vary.

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE). If a Safety Data Sheet (SDS) is not available, the substance should be handled as a potentially hazardous chemical.

- **Eye Protection:** Wear chemical safety goggles or glasses that meet approved standards.
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile gloves. Inspect gloves before use and replace them immediately if contaminated.
- **Body Protection:** A buttoned lab coat is required to protect skin and clothing.
- **Respiratory Protection:** When handling the solid powder, work in a well-ventilated area or a fume hood to avoid dust inhalation.

Chemical and Physical Properties

A summary of key properties for **Ac-Lys-D-Ala-D-Ala-OH** is provided below for reference during handling and disposal.

Property	Value
Chemical Name	N α -Acetyl-L-lysyl-D-alanyl-D-alanine
CAS Number	28845-97-8[1]
Molecular Formula	C ₁₄ H ₂₆ N ₄ O ₅ [1]
Molecular Weight	330.38 g/mol [1]
Appearance	Powder[1]
Solubility	Water: 10 mg/mL, clear, colorless[1]
Storage Temperature	-20°C[1]
Hazard Classification	Not generally classified as hazardous; WGK 3 (Germany)[1]

Step-by-Step Disposal Procedures

The proper disposal method depends on the form of the waste—solid, liquid, or contaminated labware.

Experimental Protocol: Chemical Inactivation (Optional)

While **Ac-Lys-D-Ala-D-Ala-OH** is not considered acutely toxic, chemical inactivation can be an additional safety step, especially for liquid waste, before handing it off for final disposal. This is a common practice for peptide-based waste.[2][3]

- **Select Reagent:** Prepare a 10% bleach solution (sodium hypochlorite).[2][3]
- **Prepare Solution:** Work within a designated chemical fume hood.
- **Inactivate Waste:** Carefully add the liquid peptide waste to the bleach solution. A common ratio is 1 part waste to 10 parts inactivation solution. Allow the mixture to stand for a

minimum of 30 minutes to ensure degradation.[3]

- Neutralize (If Required): If using a strong acid or base for inactivation, the solution must be neutralized to a pH between 5.5 and 9.0 before final disposal.[2]
- Final Disposal: After inactivation, manage the solution as chemical waste according to your institution's guidelines. Do not pour down the drain unless explicitly permitted by your EHS department.[2]

Disposal of Solid Waste (Unused Peptide)

- Segregation: Collect unused or waste **Ac-Lys-D-Ala-D-Ala-OH** powder in a designated, sealed, and clearly labeled hazardous waste container.[2] Do not mix with other waste unless permitted by your EHS office.
- Labeling: The label should clearly state "Hazardous Waste" (or "Chemical Waste" per institutional policy), the full chemical name "**Ac-Lys-D-Ala-D-Ala-OH**," and the approximate quantity.
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials.
- Pickup: Arrange for disposal through your institution's certified hazardous waste management service.[2]

Disposal of Liquid Waste (Aqueous Solutions)

- Collection: Collect all aqueous solutions containing **Ac-Lys-D-Ala-D-Ala-OH** in a dedicated, leak-proof, and clearly labeled chemical waste container.
- pH Check: Ensure the pH of the solution is near neutral (6-8) unless otherwise instructed by your EHS department.
- Label and Store: Label the container with its full contents and store it in the designated waste accumulation area.
- EHS Consultation: Do not dispose of liquid peptide waste down the sanitary sewer unless you have explicit approval from your EHS department.[4] Even non-hazardous chemicals

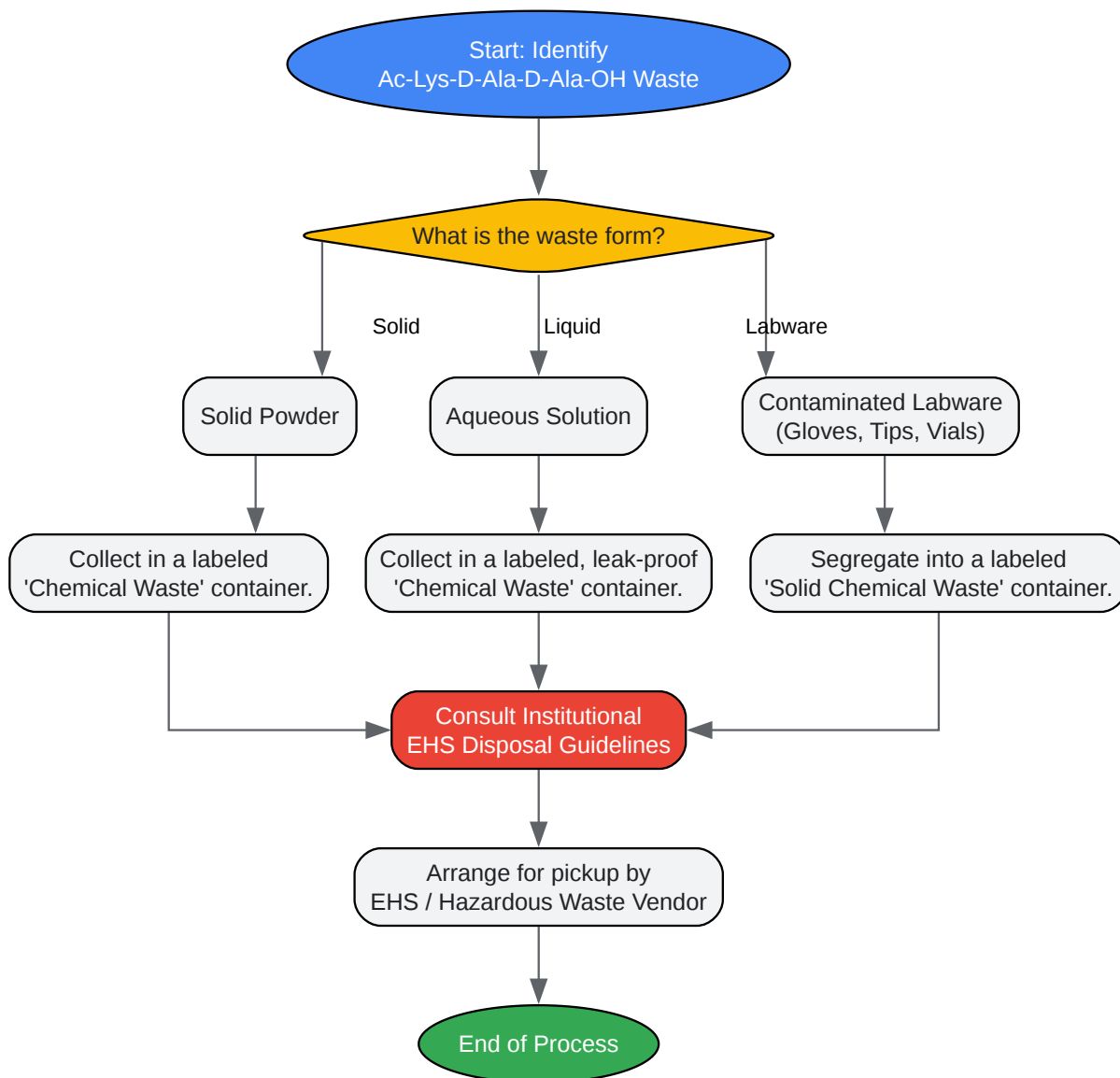
may be regulated for drain disposal.[5]

Disposal of Contaminated Labware and Empty Containers

- Contaminated Solids: Items such as used pipette tips, gloves, and weighing papers that are contaminated with the peptide should be collected in a separate, clearly labeled hazardous waste container for solid waste.[2]
- Empty Containers:
 - Rinse the original container thoroughly with a suitable solvent (e.g., water).
 - Collect the rinsate and manage it as liquid chemical waste.[6]
 - Deface or remove the original product label to prevent confusion.[5]
 - Once clean and de-labeled, the container may be disposed of as regular laboratory glass or plastic waste, in accordance with institutional policy.[6]

Mandatory Visualization

The following workflow provides a logical guide for making decisions regarding the disposal of **Ac-Lys-D-Ala-D-Ala-OH** waste.



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